

Triamcinolone acetonide-d7 safety data sheet and handling precautions

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Compound of Interest

Compound Name: *Triamcinolone acetonide-d7*

Cat. No.: *B12354996*

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Triamcinolone Acetonide-d7: A Technical Guide to Safety and Handling

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety data and handling precautions for **Triamcinolone acetonide-d7**. The information is compiled from various Safety Data Sheets (SDS) to ensure a thorough understanding of the substance's properties and associated hazards, facilitating its safe use in a research and development setting.

Substance Identification

Triamcinolone acetonide-d7 is the deuterated form of Triamcinolone acetonide, a synthetic corticosteroid.^[1] It is intended for research use, often as an internal standard for the quantification of Triamcinolone acetonide.^[2]

Property	Value
Chemical Name	(6aS,6bR,7S,8aS,8bS,11aR,12aS,12bS)-6b-fluoro-7-hydroxy-8b-(2-hydroxyacetyl-2-d)-6a,8a-dimethyl-10,10-bis(methyl-d3)-1,2,6a,6b,7,8,8a,8b,11a,12,12a,12b-dodecahydro-4H-naphtho[2',1':4,5]indeno[1,2-d][3]dioxol-4-one
Molecular Formula	C ₂₄ H ₂₄ D ₇ FO ₆ [4][5]
Molecular Weight	441.5 g/mol [4][6]
CAS Number	Not Available (N/A) for the deuterated form[4]
Synonyms	Triamcinolone acetonide-d7

Hazard Identification and Classification

Triamcinolone acetonide-d7 is classified as hazardous. The primary health concerns are reproductive toxicity and organ damage through prolonged or repeated exposure. It is also harmful if swallowed and can cause skin and eye irritation.[7]

GHS Classification Summary[7]

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Skin Irritation	2	H315: Causes skin irritation
Eye Irritation	2A	H319: Causes serious eye irritation
Reproductive Toxicity	1B	H360: May damage fertility or the unborn child
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation
Specific Target Organ Toxicity (Repeated Exposure)	2	H373: May cause damage to organs through prolonged or repeated exposure

Pictograms:

GHS07 (Exclamation Mark), GHS08 (Health Hazard)

Signal Word: Danger^[8]^[9]

Toxicological Data

The toxicological information for **Triamcinolone acetone-d7** is primarily based on data from its non-deuterated analogue, Triamcinolone acetone. Occupational exposure to even small amounts may produce physiological effects.

Acute Toxicity Values

Route	Type	Species	Value
Oral	TDLo	Mouse	90 ml/kg/9D intermittent
Subcutaneous	LD50	Rat	99 mg/kg
Subcutaneous	LD50	Mouse	>4 g/kg

Experimental Protocols

The Safety Data Sheets referenced in this document provide summary toxicological data (as presented above) but do not include detailed experimental methodologies for the cited studies. For complete protocols, researchers should refer to the primary toxicological literature for Triamcinolone acetonide.

Handling and Storage

Proper handling and storage are crucial to minimize exposure and maintain the integrity of the substance.

Handling Precautions:

- Exposure Avoidance: Obtain special instructions before use and do not handle until all safety precautions have been read and understood.[8][10][11] Avoid contact with skin, eyes, and clothing.[3]
- Ventilation: Use only outdoors or in a well-ventilated area.[12] Ensure good ventilation/extraction at the workplace.[9]
- Hygiene: Wash hands thoroughly after handling.[10] Do not eat, drink, or smoke when using this product.[10][12]
- Dust Formation: Avoid breathing dust.[3] Measures should be taken to prevent dust generation and accumulation.[8]

Storage Conditions:

- General: Store locked up.[9][10][11] Keep container tightly closed and store in a dry place.[3][8]
- Temperature: Store in accordance with the information listed on the product insert, which may include refrigeration.[10] One supplier recommends storage at -20°C under an inert atmosphere.[6]

Personal Protective Equipment (PPE) and Emergency Procedures

Personal Protective Equipment:

- Eye/Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles.
[10]
- Skin Protection: Wear protective gloves and clothing to prevent skin exposure.[10] Nitrile or other impervious gloves are recommended.
- Respiratory Protection: If ventilation is inadequate, a self-contained breathing apparatus may be necessary.[4] Avoid breathing dust, fumes, or spray.

First Aid Measures:

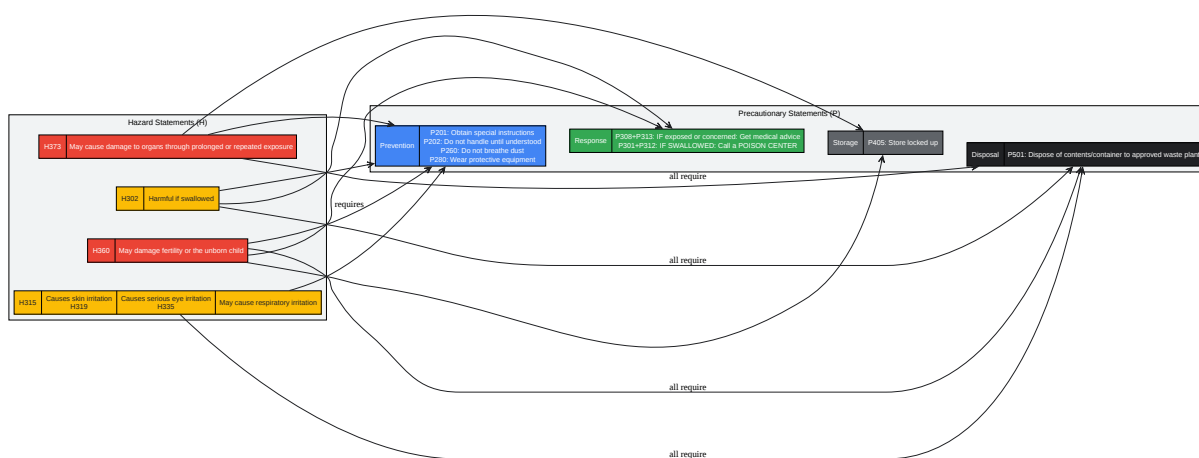
- If Swallowed: Call a poison center or doctor if you feel unwell. Rinse mouth.
- If on Skin: Wash with plenty of soap and water.[10] If skin irritation occurs, seek medical advice.[10]
- If Inhaled: Remove person to fresh air and keep comfortable for breathing.[12]
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[10][12]

Accidental Release:

- Wear personal protective equipment.[3]
- Take up mechanically and place in appropriate containers for disposal.[3]
- Avoid dust formation.[3]
- Ensure adequate ventilation.[4]
- Prevent entry into sewers, surface water, or ground water.[3]

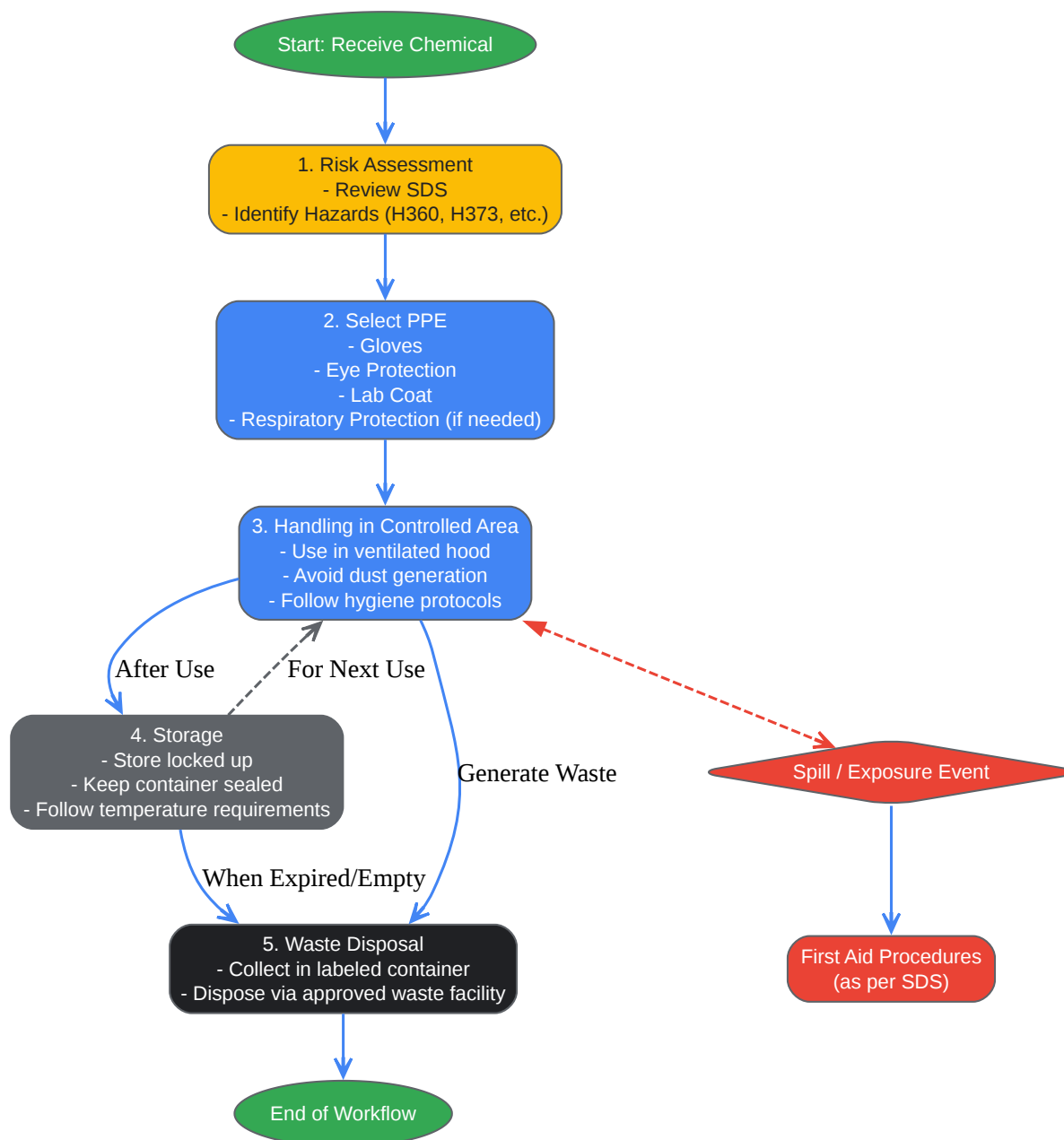
Visualized Workflows and Relationships

The following diagrams illustrate key safety workflows and the logical relationships of hazard classifications for **Triamcinolone acetonide-d7**.



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Caption: Relationship between GHS Hazard and Precautionary Statements for **Triamcinolone acetonide-d7**.



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Caption: General workflow for safely handling **Triamcinolone acetonide-d7** in a laboratory setting.

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